

An In-depth Technical Guide to 4'-Nitrobenzanilide

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Compound of Interest

Compound Name: 4'-Nitrobenzanilide

Cat. No.: B1329733

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4'-Nitrobenzanilide**, a key chemical intermediate. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and safety information, tailored for professionals in research and development.

Chemical and Physical Properties

4'-Nitrobenzanilide, with the CAS Number 3393-96-2, is an organic compound that serves as a valuable building block in the synthesis of various organic molecules, including dyes and pharmaceuticals.^{[1][2]} Its IUPAC name is N-(4-nitrophenyl)benzamide.^{[3][4]}

Table 1: Physicochemical Properties of **4'-Nitrobenzanilide**

Property	Value	Reference
CAS Number	3393-96-2	[3][4][5]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[3][4][5]
Molecular Weight	242.23 g/mol	[3][4][5]
Melting Point	202-204 °C	
Appearance	White to orange to green powder/crystal	
Solubility	Soluble in DMSO. Low solubility in water (2.2 µg/mL at pH 7.4).	[3]
Density	1.344 g/cm ³	
Boiling Point	327 °C at 760 mmHg	
Flash Point	199 °C	[1]

Spectroscopic Data

The structural characterization of **4'-Nitrobenzanilide** is well-documented through various spectroscopic techniques.

Table 2: Spectroscopic Data Summary for **4'-Nitrobenzanilide**

Technique	Key Data and Observations	Source
^1H NMR	Spectra are available for review.	[6]
^{13}C NMR	Spectra are available for review.	
IR Spectroscopy	Key peaks corresponding to N-H, C=O (amide), and N-O (nitro) stretching are identifiable.	[3][7][8]
Mass Spectrometry (EI)	Molecular ion peak (M^+) at m/z 242. Key fragments at m/z 105 and 77.	[3]
UV/Visible Spectroscopy	Spectral data is available for analysis.	

Synthesis of 4'-Nitrobenzanilide

4'-Nitrobenzanilide is typically synthesized via the acylation of 4-nitroaniline with benzoyl chloride.

Experimental Protocol: Synthesis of 4'-Nitrobenzanilide

This protocol describes a common laboratory-scale synthesis.

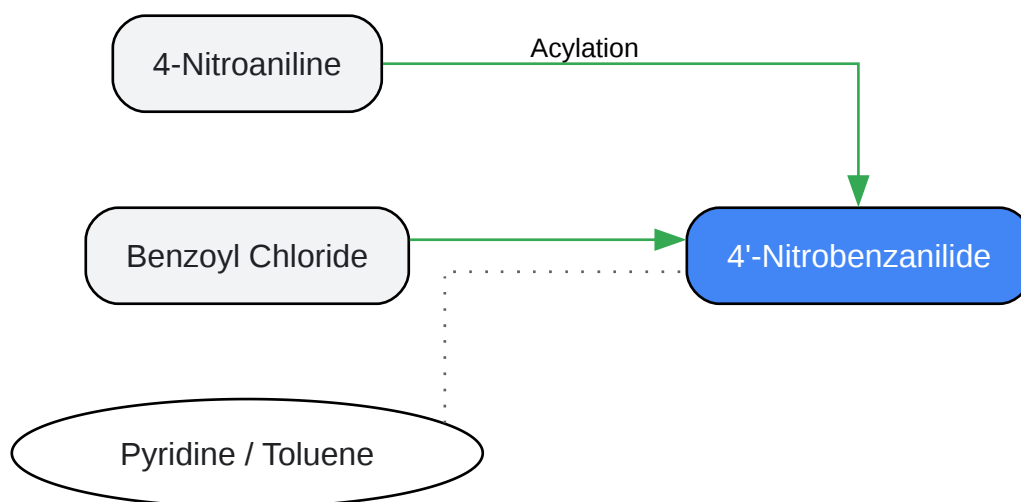
Materials:

- 4-nitroaniline
- Benzoyl chloride
- Pyridine or another suitable base (e.g., triethylamine)
- Toluene or a similar inert solvent

- Ethanol (for recrystallization)
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Heating and stirring apparatus
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, dissolve 4-nitroaniline in a suitable volume of anhydrous toluene.
- **Addition of Base:** Add a slight molar excess of a base, such as pyridine, to the solution. This will act as a scavenger for the HCl produced during the reaction.
- **Addition of Acylating Agent:** Slowly add an equimolar amount of benzoyl chloride dropwise to the stirred solution at room temperature. An exothermic reaction may be observed.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux and maintain for a period of 2-4 hours, or until TLC analysis indicates the consumption of the starting materials.
- **Work-up:** Cool the reaction mixture to room temperature. If a precipitate has formed, collect it by vacuum filtration. Wash the solid with water to remove the hydrochloride salt of the base.
- **Purification:** Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure **4'-Nitrobenzanilide** as a crystalline solid.
- **Characterization:** Dry the purified product and characterize it using techniques such as melting point determination, NMR, IR, and mass spectrometry to confirm its identity and purity.



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Caption: Synthesis of **4'-Nitrobenzanilide**.

Applications in Research and Drug Development

4'-Nitrobenzanilide is a versatile intermediate in organic synthesis. The nitro group can be readily reduced to an amine, which can then be further functionalized, making it a key precursor for the synthesis of more complex molecules.

- **Pharmaceutical Synthesis:** It serves as a building block for the creation of novel drug candidates.[2] The benzanilide scaffold is present in a number of biologically active compounds.
- **Dye Manufacturing:** It is used in the synthesis of various dyes.[1]
- **Materials Science:** It is employed in the development of new materials with specific properties.[2]

While **4'-Nitrobenzanilide** itself is not typically the final active pharmaceutical ingredient, its derivatives are of significant interest in drug discovery. The nitroaromatic group, in general, is a known pharmacophore and can be found in various antimicrobial and antiparasitic drugs.[9]

Safety and Handling

4'-Nitrobenzanilide should be handled with appropriate safety precautions in a laboratory setting.

Table 3: GHS Hazard Information for **4'-Nitrobenzanilide**

Hazard Class	Category	Signal Word	Hazard Statement
Serious eye damage/eye irritation	2A	Warning	H319: Causes serious eye irritation

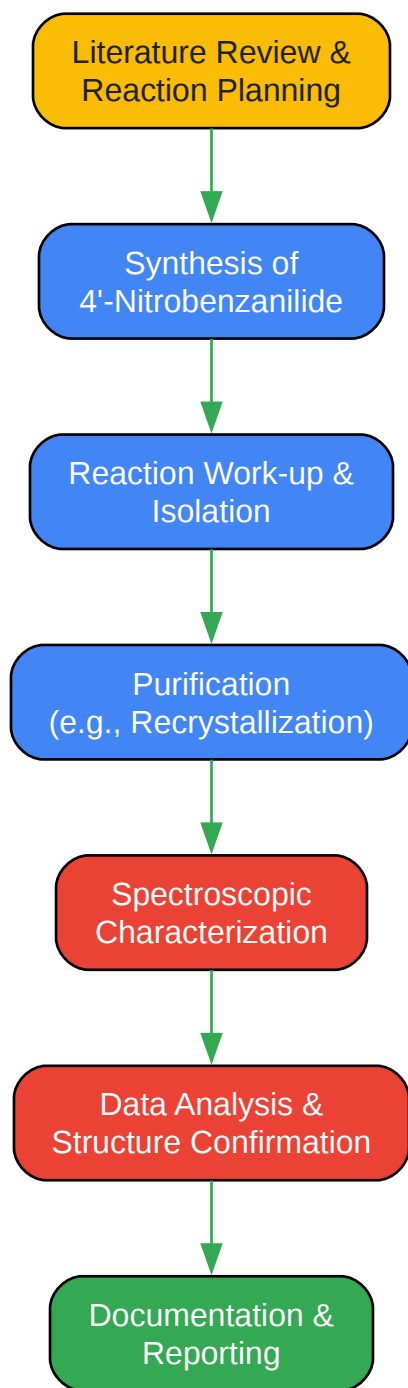
Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

It is recommended to consult the full Safety Data Sheet (SDS) before handling this chemical.

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **4'-Nitrobenzanilide**.



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Caption: General experimental workflow.

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